

GC-MS analysis method for sec-butyl isothiocyanate

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Compound of Interest

Compound Name: *sec-Butyl isothiocyanate*

Cat. No.: *B1329762*

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Application Note: GC-MS/0511 Quantitative Analysis of Sec-Butyl Isothiocyanate in Complex Matrices: A Validated GC-MS Protocol Abstract

This application note presents a robust and validated method for the identification and quantification of **sec-butyl isothiocyanate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Sec-butyl isothiocyanate** (C_5H_9NS) is a volatile organosulfur compound of interest in agricultural, food science, and pharmaceutical research, often found in plants of the Brassicaceae family[1]. The inherent volatility and reactivity of isothiocyanates (ITCs) necessitate a precise and reliable analytical approach. This guide provides a comprehensive protocol, from sample preparation and extraction to instrumental analysis and data interpretation, designed for researchers, scientists, and drug development professionals. We emphasize the causality behind critical experimental choices to ensure method robustness, accuracy, and reproducibility, in line with international validation guidelines[2][3].

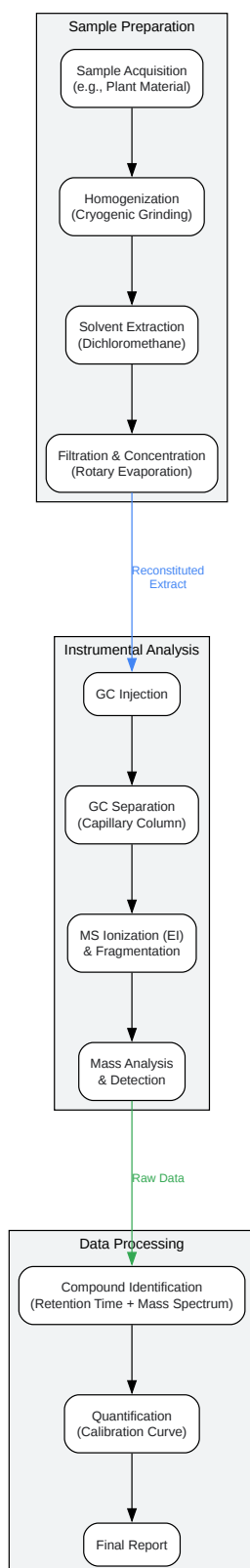
Principle of the Method

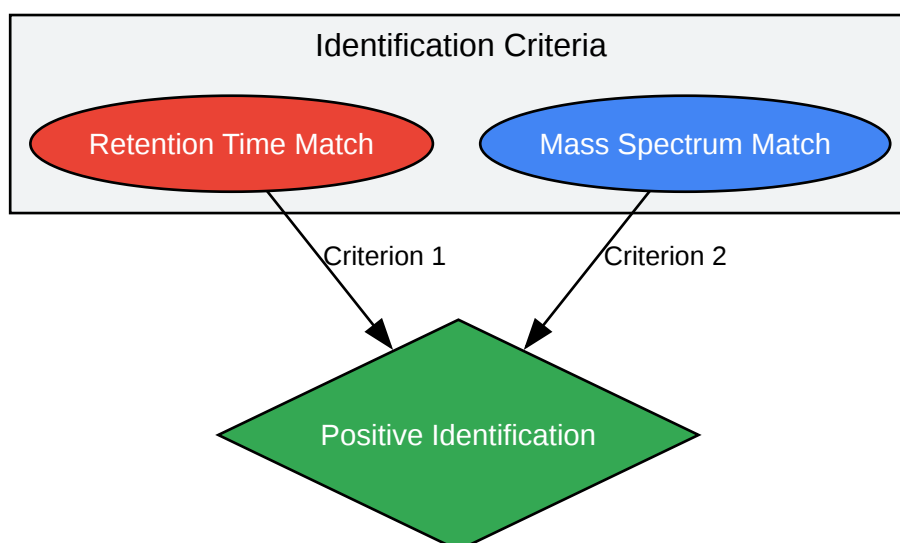
Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for the analysis of volatile and semi-volatile compounds[3]. The methodology leverages the high separation efficiency of gas chromatography with the definitive identification capabilities of mass spectrometry.

- **Gas Chromatography (GC):** The sample extract is injected into the GC system, where it is vaporized. An inert carrier gas (Helium) transports the vaporized analytes through a capillary column. The column, typically coated with a non-polar or mid-polar stationary phase, separates compounds based on their boiling points and affinity for the stationary phase. **Sec-butyl isothiocyanate**, being volatile, elutes at a characteristic retention time under specific temperature conditions.
- **Mass Spectrometry (MS):** As the separated compounds elute from the GC column, they enter the mass spectrometer's ion source. Here, they are bombarded with high-energy electrons (Electron Ionization, EI), causing them to fragment into charged ions in a reproducible pattern. The mass analyzer separates these fragments based on their mass-to-charge ratio (m/z). The resulting mass spectrum is a unique chemical fingerprint that allows for unambiguous identification of the compound by comparison to a spectral library or a pure standard[4][5].

Experimental Workflow and Logic

The analytical process is a multi-stage workflow designed to ensure the integrity of the analyte from sample collection through to final data reporting. Each stage is critical for achieving accurate and reliable results.





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